

# Isomeric Effects on the Boiling Points of Chlorohexanes: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chlorohexane

Cat. No.: B1581597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The isomeric structure of a molecule plays a crucial role in determining its physical properties, including its boiling point. In the realm of halogenated hydrocarbons, understanding these nuances is paramount for purification, reaction engineering, and the development of new chemical entities. This guide provides a comparative analysis of the boiling points of various chlorohexane isomers, supported by experimental data and methodologies.

## The Influence of Molecular Structure on Boiling Point

The boiling point of a compound is primarily dictated by the strength of its intermolecular forces. For chlorohexanes, these are predominantly van der Waals forces (specifically London dispersion forces) and dipole-dipole interactions. The isomeric form of a chlorohexane molecule influences these forces in two key ways:

- **Chain Isomerism (Branching):** As the carbon chain becomes more branched, the molecule tends to become more spherical.<sup>[1]</sup> This reduces the surface area available for intermolecular contact, leading to weaker van der Waals forces and consequently, a lower boiling point.<sup>[1][2][3]</sup> Straight-chain isomers can pack more closely together, maximizing intermolecular attractions.<sup>[1]</sup>

- **Positional Isomerism:** The position of the chlorine atom on the hexane chain also affects the boiling point. The polarity of the carbon-chlorine bond introduces dipole-dipole interactions. The overall dipole moment of the molecule, and thus the strength of these interactions, can change depending on the chlorine's position.

## Comparative Boiling Point Data

The following table summarizes the experimentally determined boiling points of various chlorohexane isomers.

Compound Name	Isomer Type	Boiling Point (°C)
Monochlorohexanes		
1-Chlorohexane	Straight-chain, Positional	135[4]
2-Chlorohexane	Straight-chain, Positional	122[5][6]
3-Chlorohexane	Straight-chain, Positional	123[7]
1-Chloro-2-methylpentane	Branched-chain	128[8]
2-Chloro-2-methylpentane	Branched-chain	111-114.4[7][9]
3-Chloro-3-methylpentane	Branched-chain	114-116[5][10]
Dichlorohexanes		
1,2-Dichlorohexane	Straight-chain, Positional	173.7[11]
1,3-Dichlorohexane	Straight-chain, Positional	174.7[12]
1,4-Dichlorohexane	Straight-chain, Positional	No data available
1,5-Dichlorohexane	Straight-chain, Positional	No data available
1,6-Dichlorohexane	Straight-chain, Positional	204-208[13][14]
cis-1,2-Dichlorocyclohexane	Cycloalkane, Stereoisomer	No data available
trans-1,2-Dichlorocyclohexane	Cycloalkane, Stereoisomer	193-194[15]
cis-1,3-Dichlorocyclohexane	Cycloalkane, Stereoisomer	213.4[16]
1,4-Dichlorocyclohexane	Cycloalkane, Positional	~181.5[17]

Observations from the data:

- **Effect of Chlorine Position:** For straight-chain monochlorohexanes, 1-chlorohexane has the highest boiling point. This can be attributed to the chlorine atom being at the end of the chain, leading to a larger overall molecular dipole and stronger dipole-dipole interactions compared to when the chlorine is more centrally located.
- **Effect of Branching:** Branched monochlorohexane isomers generally exhibit lower boiling points than their straight-chain counterparts. For instance, 2-chloro-2-methylpentane has a boiling point that is significantly lower than 1-chlorohexane. This is a clear illustration of how increased branching reduces the effective surface area for intermolecular forces.<sup>[1]</sup>
- **Effect of Multiple Chlorine Atoms:** As expected, dichlorohexanes have significantly higher boiling points than monochlorohexanes due to the increased molecular weight and stronger van der Waals forces. The position of the two chlorine atoms also plays a role, with 1,6-dichlorohexane having a notably high boiling point, likely due to the increased potential for intermolecular interactions along the longer molecule.

## Experimental Protocol for Boiling Point Determination

The boiling points cited in this guide are determined using established laboratory techniques. A common and reliable method is the Thiele tube method, which is suitable for small sample volumes.<sup>[18]</sup>

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

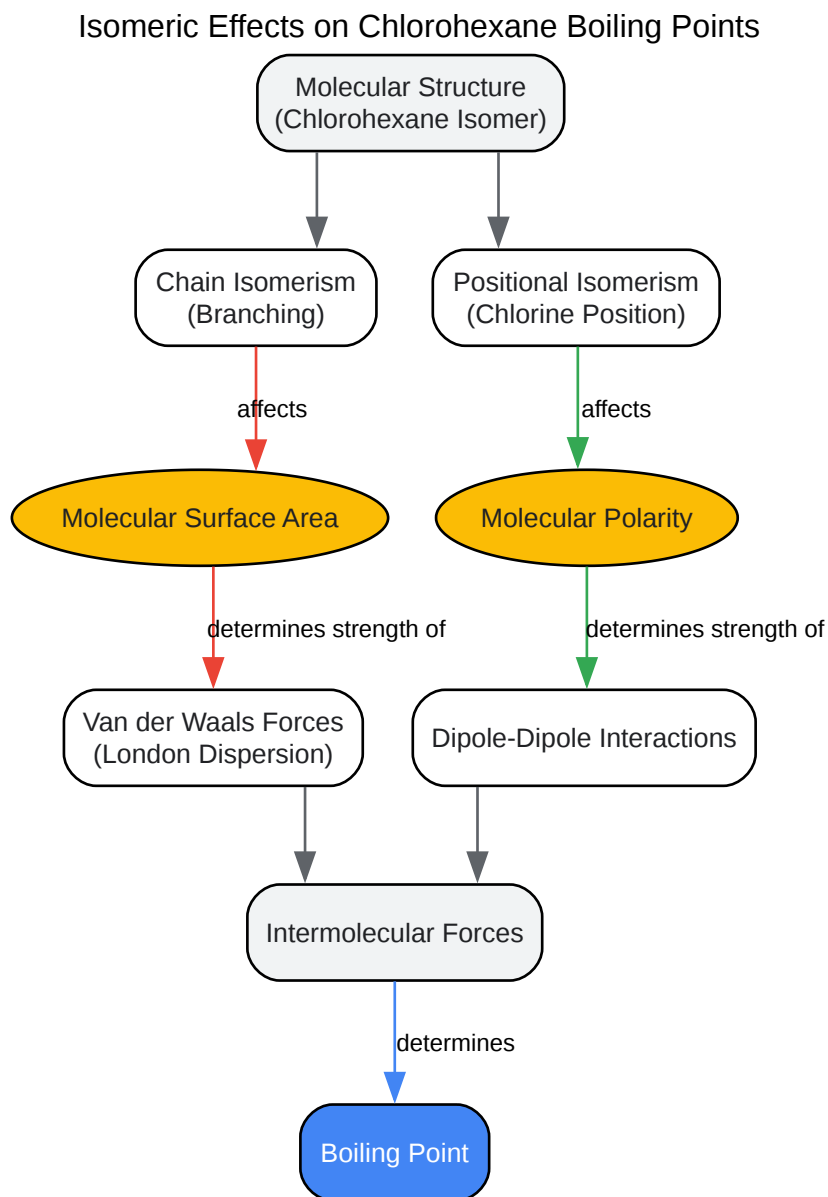
- Liquid sample (chlorohexane isomer)
- Mineral oil or silicone oil (for the Thiele tube)

#### Procedure:

- A small amount of the chlorohexane sample (a few drops) is placed into the small test tube.  
[19]
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.[19]
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then placed in the Thiele tube, which is filled with oil to a level above the side arm.[18]
- The side arm of the Thiele tube is gently heated.[18] The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- When the boiling point of the sample is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[19]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[18] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The barometric pressure should be recorded as the boiling point is dependent on the external pressure.[18]

## Logical Relationship: Isomerism and Boiling Point

The following diagram illustrates the conceptual relationship between the isomeric structure of chlorohexanes and their resulting boiling points.



[Click to download full resolution via product page](#)

Caption: Relationship between chlorohexane isomerism and boiling point.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemistry.stackexchange.com](https://chemistry.stackexchange.com) [[chemistry.stackexchange.com](https://chemistry.stackexchange.com)]
- 2. [thestudentroom.co.uk](https://thestudentroom.co.uk) [[thestudentroom.co.uk](https://thestudentroom.co.uk)]
- 3. [masterorganicchemistry.com](https://masterorganicchemistry.com) [[masterorganicchemistry.com](https://masterorganicchemistry.com)]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [[geeksforgeeks.org](https://www.geeksforgeeks.org)]
- 5. [dept.harpercollege.edu](https://dept.harpercollege.edu) [[dept.harpercollege.edu](https://dept.harpercollege.edu)]
- 6. 2-chloro-2-methylpentane [[stenutz.eu](https://stenutz.eu)]
- 7. [alfa-chemistry.com](https://alfa-chemistry.com) [[alfa-chemistry.com](https://alfa-chemistry.com)]
- 8. 1-chloro-2-methylpentane [[stenutz.eu](https://stenutz.eu)]
- 9. 2-CHLORO-2-METHYLPENTANE CAS#: 4325-48-8 [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 10. 3-chloro-3-methylpentane [[stenutz.eu](https://stenutz.eu)]
- 11. Page loading... [[guidechem.com](https://guidechem.com)]
- 12. 1,3-Dichlorohexane | lookchem [[lookchem.com](https://lookchem.com)]
- 13. 1,6-dichlorohexane [[stenutz.eu](https://stenutz.eu)]
- 14. Page loading... [[guidechem.com](https://guidechem.com)]
- 15. Page loading... [[wap.guidechem.com](https://wap.guidechem.com)]
- 16. (1R,3S)-1,3-dichlorocyclohexane | 24955-63-3 [[chemnet.com](https://chemnet.com)]
- 17. Page loading... [[wap.guidechem.com](https://wap.guidechem.com)]
- 18. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 19. Boiling Point Determination of Organic Compounds: Chemistry Guide [[vedantu.com](https://vedantu.com)]
- To cite this document: BenchChem. [Isomeric Effects on the Boiling Points of Chlorohexanes: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581597#isomeric-effects-on-the-boiling-points-of-chlorohexanes>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)